

Purity and specifications of 5-Bromo-1,3-di-tert-butyl-2-methoxybenzene

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Compound of Interest

Compound Name: 5-Bromo-1,3-di-tert-butyl-2-methoxybenzene

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An In-depth Technical Guide to 5-Bromo-1,3-di-tert-butyl-2-methoxybenzene

This technical guide provides a comprehensive overview of the purity, specifications, and analytical methodologies for **5-Bromo-1,3-di-tert-butyl-2-methoxybenzene**, a key building block in synthetic organic chemistry. This document is intended for researchers, scientists, and professionals in drug development and materials science.

Chemical Identity and Physical Properties

5-Bromo-1,3-di-tert-butyl-2-methoxybenzene is a substituted aromatic compound. Its general properties are summarized below.

Property	Value	Reference
CAS Number	1516-96-7	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₅ H ₂₃ BrO	[1] [2] [6]
Molecular Weight	299.25 g/mol	[1] [3] [6]
Synonyms	4-Bromo-2,6-di-tert-butylanisole	[6]
Benzene, 5-bromo-1,3-bis(1,1-dimethylethyl)-2-methoxy-		[6]
Physical Form	Solid	
Purity	Typically ≥97-98%	[1] [2] [3] [7]
Storage	Sealed in a dry place at room temperature	

Analytical Specifications and Methodologies

Quality control for **5-Bromo-1,3-di-tert-butyl-2-methoxybenzene** relies on a combination of spectroscopic and chromatographic techniques to confirm its identity and purity.

Spectroscopic Analysis

While specific spectra for this exact compound are not readily available in the public search results, typical expected values can be inferred from similar structures and general principles.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: Expected signals would include singlets for the tert-butyl protons (around 1.3-1.4 ppm), a singlet for the methoxy protons (around 3.8 ppm), and signals for the aromatic protons.
 - ¹³C NMR: Expected signals would include those for the quaternary carbons of the tert-butyl groups, the methyl carbon of the methoxy group, and various signals for the aromatic carbons.

- Mass Spectrometry (MS):
 - The mass spectrum is expected to show a characteristic isotopic pattern for the molecular ion due to the presence of a bromine atom (^{79}Br and ^{81}Br isotopes in an approximate 1:1 ratio).
 - The nominal molecular weight is 299 g/mol, so the molecular ion peaks would be observed at m/z 298 and 300.

Chromatographic Analysis

- High-Performance Liquid Chromatography (HPLC): Purity is often determined by HPLC. A typical method would involve a reversed-phase C18 column with a mobile phase consisting of a mixture of acetonitrile and water.[\[8\]](#)
- Gas Chromatography (GC): GC can also be used for purity assessment, often coupled with a mass spectrometer (GC-MS) for definitive identification of the main component and any impurities.[\[9\]](#)

A general workflow for the analytical characterization of this compound is presented below.

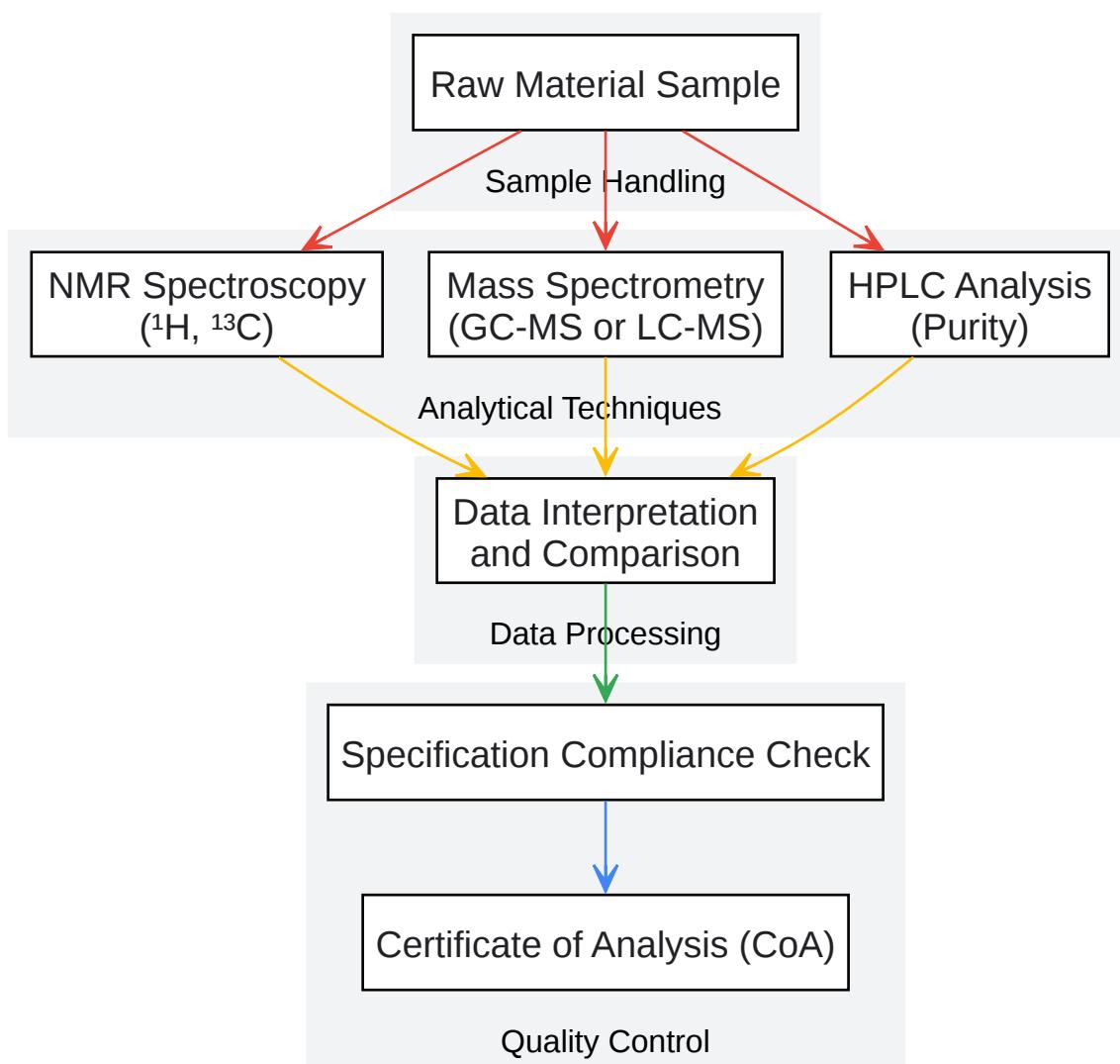


Diagram 1: Analytical Workflow

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Diagram 1: General analytical workflow for quality control.

Experimental Protocols

Synthesis

A plausible synthetic route for **5-Bromo-1,3-di-tert-butyl-2-methoxybenzene** involves the bromination of 1,3-di-tert-butyl-2-methoxybenzene. A general procedure, adapted from the synthesis of similar compounds, is as follows.[10][11]

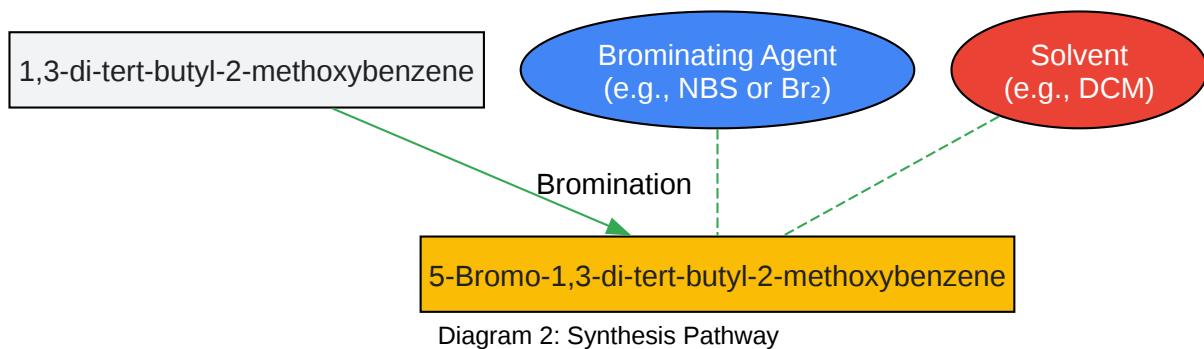
Materials:

- 1,3-di-tert-butyl-2-methoxybenzene
- N-Bromosuccinimide (NBS) or Bromine (Br_2)
- A suitable solvent such as dichloromethane (DCM) or acetic acid
- Sodium sulfite and sodium bicarbonate solutions for workup

Procedure:

- Dissolve the starting material, 1,3-di-tert-butyl-2-methoxybenzene, in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath.[11]
- Slowly add a solution of the brominating agent (e.g., bromine in the same solvent) to the stirred reaction mixture.[11]
- Monitor the reaction by a suitable method (e.g., TLC or GC) until the starting material is consumed.
- Quench the reaction by adding a saturated aqueous solution of sodium sulfite to remove any excess bromine.[11]
- Transfer the mixture to a separatory funnel and wash with a saturated aqueous solution of sodium bicarbonate, followed by water and brine.[11]
- Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure to obtain the crude product.[11]

The logical flow of the synthesis is depicted in the following diagram.



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Diagram 2: Proposed synthesis pathway.

Purification

The crude product from the synthesis can be purified by one of the following methods:

- Recrystallization: The crude solid can be recrystallized from a suitable solvent system, such as ethanol/water, to yield the pure compound.[11]
- Column Chromatography: If the crude product contains impurities with similar solubility, purification by flash chromatography on silica gel may be necessary.[12]

Safety and Handling

Based on available safety data sheets, **5-Bromo-1,3-di-tert-butyl-2-methoxybenzene** should be handled with care. The following table summarizes the key safety information.

Hazard Category	GHS Information
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H332: Harmful if inhaled. H335: May cause respiratory irritation.
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
	P280: Wear protective gloves/protective clothing/eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling Recommendations:

- Use in a well-ventilated area, preferably in a fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.[13]
- Store in a tightly closed container in a dry and cool place.[13]

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